

Introduction: Unveiling a Keystone Antioxidant and Synthetic Precursor

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2,3-Dimethoxy-5-methylhydroquinone*

CAS No.: 3066-90-8

Cat. No.: B191101

[Get Quote](#)

2,3-Dimethoxy-5-methylhydroquinone, also known by its synonym Ubiquinol-0, is a highly functionalized aromatic compound belonging to the hydroquinone family. While structurally simple, it represents a critical nexus of industrial synthesis and biological activity. Its primary significance lies in its role as the foundational aromatic core for the biosynthesis and chemical synthesis of the entire Coenzyme Q (CoQ) series, most notably Coenzyme Q10 (CoQ10), a vital component of the mitochondrial electron transport chain.^{[1][2][3]}

Beyond its role as a precursor, its inherent chemical architecture—a benzene ring substituted with two hydroxyl and two methoxy groups—endows it with potent antioxidant properties.^{[4][5]} This dual identity as both a synthetic building block and an active antioxidant makes it a subject of significant interest for researchers, chemists, and formulation scientists in the pharmaceutical, cosmetic, and food science industries. This guide provides a comprehensive technical overview of its structure, properties, synthesis, and core applications, grounded in established scientific principles and methodologies.

Part 1: Physicochemical Characterization

A thorough understanding of a compound's physical and chemical properties is the bedrock of its effective application. This section details the fundamental characteristics of **2,3-Dimethoxy-5-methylhydroquinone**.

Structure and Core Properties

The compound, with the Chemical Abstracts Service (CAS) number 3066-90-8, is a substituted 1,4-benzenediol.[6] The strategic placement of electron-donating methoxy and hydroxyl groups on the aromatic ring dictates its reactivity and antioxidant potential.

Caption: Chemical structure of **2,3-Dimethoxy-5-methylhydroquinone**.

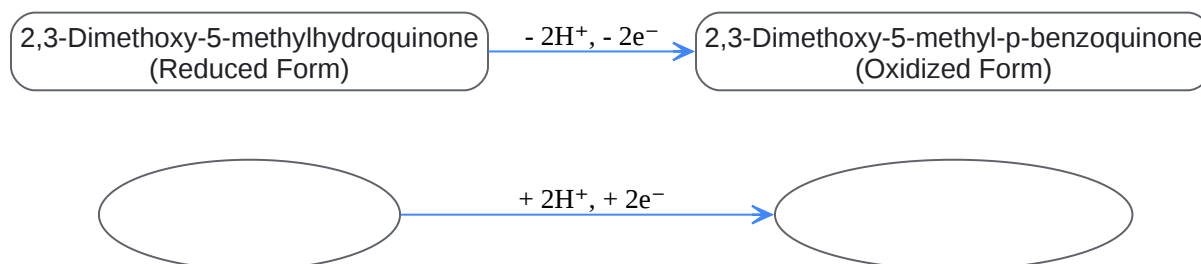
The key physicochemical properties are summarized in the table below for quick reference.

Property	Value	Source(s)
CAS Number	3066-90-8	[4],[6]
Molecular Formula	C ₉ H ₁₂ O ₄	[4],[6]
Molecular Weight	184.19 g/mol	[6]
Appearance	White to light yellow crystalline powder	[7]
Melting Point	74.5 - 79 °C	[4],[7]
Boiling Point	340.3 °C (Predicted)	[7]
Solubility	Soluble in methanol and chloroform; insoluble in water.	[4],[7]
Synonyms	2,3-Dimethoxy-5-methyl-1,4-benzenediol, Ubiquinol 0	[6],[5]

Mechanism of Action: The Redox-Active Hydroquinone Core

The defining characteristic of the hydroquinone family is its potent antioxidant activity, which stems from the ability of the two hydroxyl groups to donate hydrogen atoms (protons and

electrons) to neutralize free radicals.[8] This process converts the hydroquinone into its oxidized form, a stable benzoquinone. This redox cycling is the causal basis for its function as a free radical scavenger, which is crucial for mitigating oxidative stress.



[Click to download full resolution via product page](#)

Caption: Redox cycle of hydroquinone neutralizing free radicals.

Part 2: Synthesis Methodologies

The industrial and laboratory-scale preparation of **2,3-Dimethoxy-5-methylhydroquinone** is pivotal for the subsequent synthesis of CoQ10. Several synthetic routes have been developed, typically involving the construction and functionalization of the benzene ring.

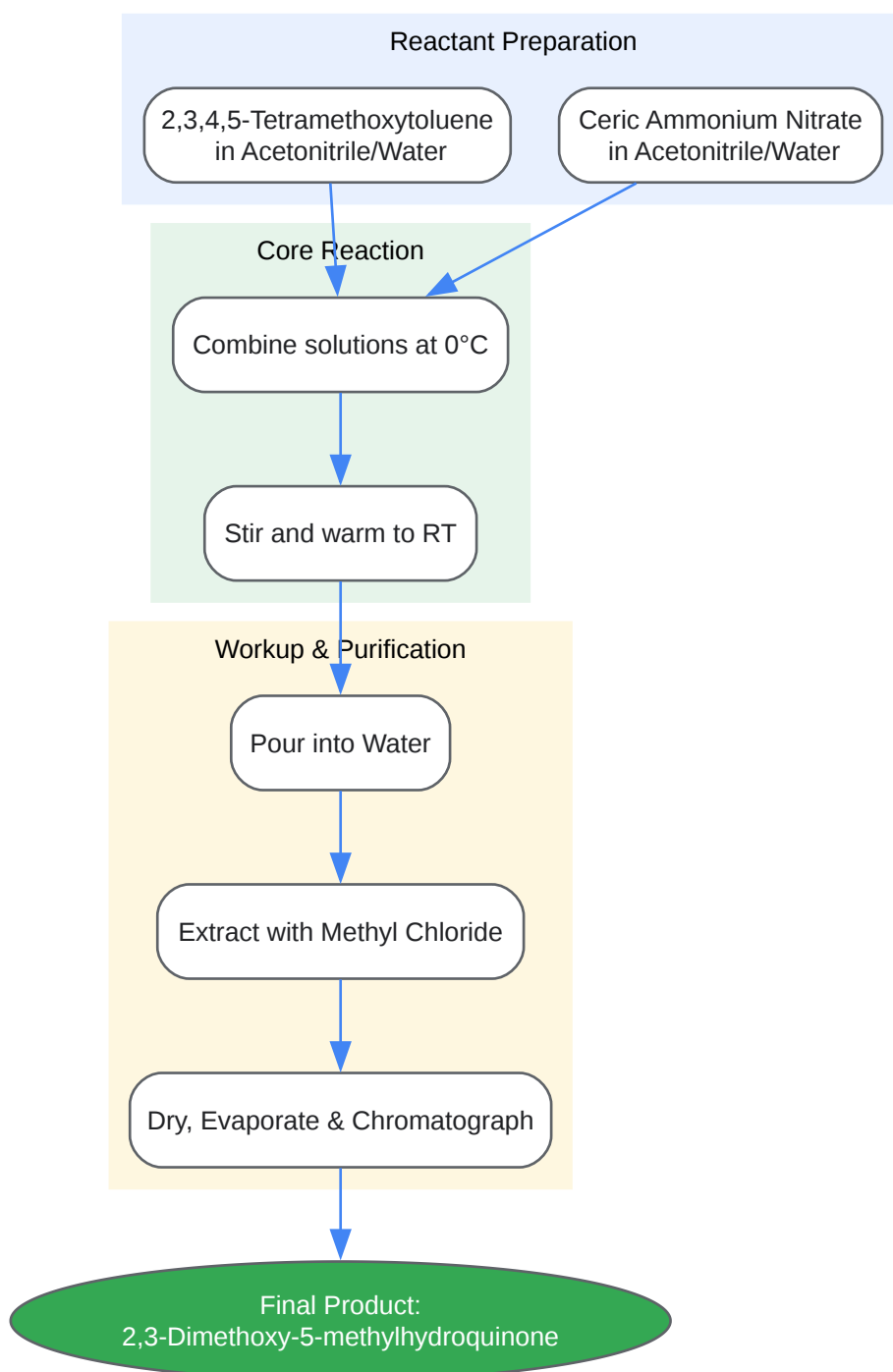
Protocol 1: Oxidative Demethylation of 2,3,4,5-Tetramethoxytoluene

This method is a well-documented pathway used in the synthesis of Coenzyme Q10 precursors.[1][9] The logic behind this approach is the selective oxidation of a fully methoxylated, stable precursor to unmask the reactive hydroxyl groups of the hydroquinone. Ceric ammonium nitrate is a powerful oxidizing agent suitable for this transformation.

Experimental Protocol:

- **Reaction Setup:** Prepare a solution of 2,3,4,5-tetramethoxytoluene (17 g) in a 7:3 mixture of acetonitrile/water (400 ml). Add Pyridine-2,6-dicarboxylate (33.4 g) to the solution. Cool the mixture to 0°C in an ice bath with continuous stirring.[1][9]

- Oxidant Preparation: In a separate vessel, prepare a solution of ceric ammonium nitrate (110 g) in a 1:1 mixture of acetonitrile/water (400 ml). Cool this solution to 0°C.[1][9]
- Oxidation: Slowly add the cold ceric ammonium nitrate solution to the stirred tetramethoxytoluene solution over a period of 20 minutes, maintaining the temperature at 0°C.[1][9]
- Reaction Progression: After the addition is complete, continue stirring the mixture for an additional 10 minutes at 0°C, then allow it to warm to room temperature and stir for another 10 minutes.[1]
- Workup and Extraction: Pour the reaction mixture into 400 ml of water. Extract the aqueous phase with methyl chloride.
- Purification: Dry the combined organic layers over magnesium sulfate, filter, and evaporate the solvent under reduced pressure. The crude product can be further purified by chromatography on silica gel using a hexane/ethyl acetate (20:1) eluent to yield the final product.[1]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis via oxidative demethylation.

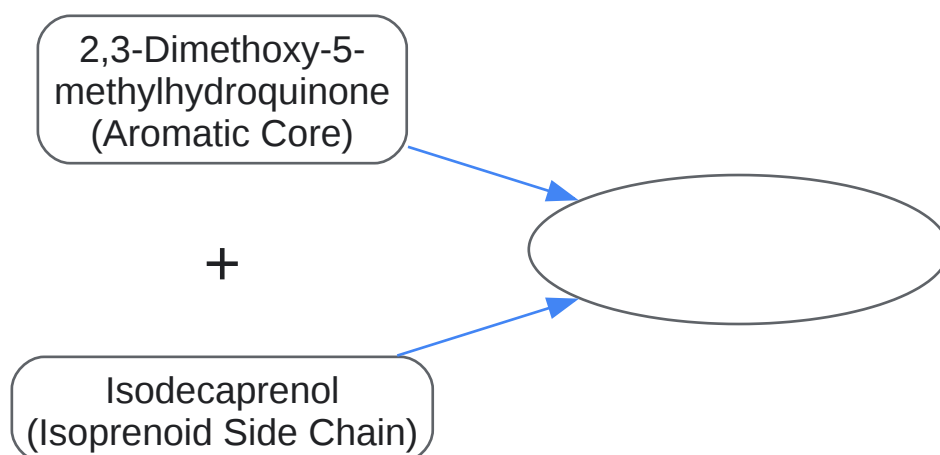
Part 3: Core Applications in Research and Development

The utility of **2,3-Dimethoxy-5-methylhydroquinone** is primarily demonstrated in its application as a crucial intermediate and a functional antioxidant.

Keystone Intermediate in Coenzyme Q10 Synthesis

The most significant application of this compound is its role as the aromatic "head" in the total synthesis of Coenzyme Q10.[10] CoQ10 consists of this benzoquinone core attached to a ten-unit isoprenoid side chain.[3] The synthesis involves a coupling reaction between the hydroquinone (or its corresponding quinone) and a suitable decaprenyl derivative, such as isodecaprenol.[1]

This self-validating system—where a key biological molecule's precursor is synthesized—highlights the trustworthiness of this chemical pathway. The purity and reactivity of the hydroquinone intermediate are paramount to achieving a high yield and isomeric purity of the final CoQ10 product.



[Click to download full resolution via product page](#)

Caption: Schematic of Coenzyme Q10 synthesis.

Applications in Topical Formulations (Cosmeceuticals)

Leveraging its intrinsic antioxidant properties, **2,3-Dimethoxy-5-methylhydroquinone** is explored for use in advanced cosmetic and dermatological formulations.[7] Its ability to scavenge reactive oxygen species (ROS) makes it a candidate for protecting the skin against oxidative damage induced by environmental stressors like UV radiation. This mechanism

underpins its potential use as an anti-wrinkle and skin-whitening agent, as oxidative stress is a key contributor to photoaging and melanin overproduction.[7]

Part 4: Safe Handling and Storage

As with any reactive chemical, adherence to strict safety and storage protocols is essential to ensure user safety and maintain compound integrity.

GHS Hazard Information

The compound is classified with the following hazards, requiring appropriate personal protective equipment (PPE) during handling.

Hazard Code	Description	GHS Class	Source(s)
H315	Causes skin irritation	Skin Irrit. 2	,[11]
H319	Causes serious eye irritation	Eye Irrit. 2	,[11]
H335	May cause respiratory irritation	STOT SE 3	,[11]

Storage and Stability

To prevent degradation and oxidation, **2,3-Dimethoxy-5-methylhydroquinone** must be stored under controlled conditions.

- Temperature: Store at <-15°C for long-term stability.
- Atmosphere: Keep under an inert gas, such as nitrogen or argon, to prevent air oxidation.
- Light: Protect from light, as the compound can be light-sensitive.[5]
- Container: Store in a tightly sealed container in a dry, well-ventilated place.[7]

Conclusion

2,3-Dimethoxy-5-methylhydroquinone (Ubiquinol-0) is a molecule of significant scientific and commercial value. Its robust antioxidant activity, derived from its redox-active hydroquinone core, makes it a functional ingredient in its own right. However, its primary importance is firmly established as the indispensable aromatic precursor for the synthesis of Coenzyme Q10. The methodologies for its synthesis are well-defined, providing a reliable supply for pharmaceutical and cosmeceutical applications. For researchers and developers, a deep understanding of its properties, synthesis, and handling is crucial for leveraging its full potential in creating next-generation health and wellness products.

References

- ChemBK. (2024). **2,3-Dimethoxy-5-methylhydroquinone**. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (2021). Showing metabocard for **2,3-Dimethoxy-5-methylhydroquinone** (HMDB0246128). Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US6686485B2 - Synthesis of coenzyme Q10, ubiquinone.
- PMC - PubMed Central. (n.d.). Synthesis of the Key Intermediate of Coenzyme Q10. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US20020156302A1 - Synthesis of coenzyme Q10, ubiquinone.
- PMC - PubMed Central. (2018). CoQ10 a super-vitamin: review on application and biosynthesis. Retrieved from [\[Link\]](#)
- Chongqing Chemdad Co., Ltd. (n.d.). 2,3-Dimethoxy-5-methyl-1,4-hydroquinone. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). The preparation method of 2,3-dimethoxy-5-methyl-1,4-benzoquinone (I).
- Frontiers. (n.d.). Coenzyme Q10 Biosynthesis Established in the Non-Ubiquinone Containing *Corynebacterium glutamicum* by Metabolic Engineering. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2,3-Dimethoxy-5-methyl-1,4-benzoquinone. Retrieved from [\[Link\]](#)

- PMC - PubMed Central - NIH. (n.d.). Antioxidant Activity of Natural Hydroquinones. Retrieved from [[Link](#)]
- Journal of Beijing University of Chemical Technology. (2004). Synthesis of 2,3-dimethoxy-5-methyl-1,4-benzoquinone. Retrieved from [[Link](#)]
- Pulsus Group. (2022). Natural hydroquinones' antioxidant activity. Retrieved from [[Link](#)]
- PubChem. (n.d.). 2,3-Dimethoxy-5-methyl-1,4-benzenediol. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. US6686485B2 - Synthesis of coenzyme Q10, ubiquinone - Google Patents \[patents.google.com\]](#)
- [2. CoQ10 a super-vitamin: review on application and biosynthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Frontiers | Coenzyme Q10 Biosynthesis Established in the Non-Ubiquinone Containing Corynebacterium glutamicum by Metabolic Engineering \[frontiersin.org\]](#)
- [4. mybiosource.com \[mybiosource.com\]](#)
- [5. 2,3-Dimethoxy-5-methyl-1,4-hydroquinone One Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [6. scbt.com \[scbt.com\]](#)
- [7. chembk.com \[chembk.com\]](#)
- [8. Antioxidant Activity of Natural Hydroquinones - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. US20020156302A1 - Synthesis of coenzyme Q10, ubiquinone - Google Patents \[patents.google.com\]](#)
- [10. Synthesis of the Key Intermediate of Coenzyme Q10 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. 2,3-Dimethoxy-5-methyl-1,4-benzenediol | C9H12O4 | CID 11183027 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- To cite this document: BenchChem. [Introduction: Unveiling a Keystone Antioxidant and Synthetic Precursor]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b191101/docs#introduction-unveiling-a-keystone-antioxidant-and-synthetic-precursor>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)